

# Application of 3,5-Bis(methylsulfonyl)aniline in Agrochemical Synthesis: A Detailed Overview

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## Compound of Interest

Compound Name: 3,5-Bis(methylsulfonyl)aniline

Cat. No.: B189065

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## Introduction

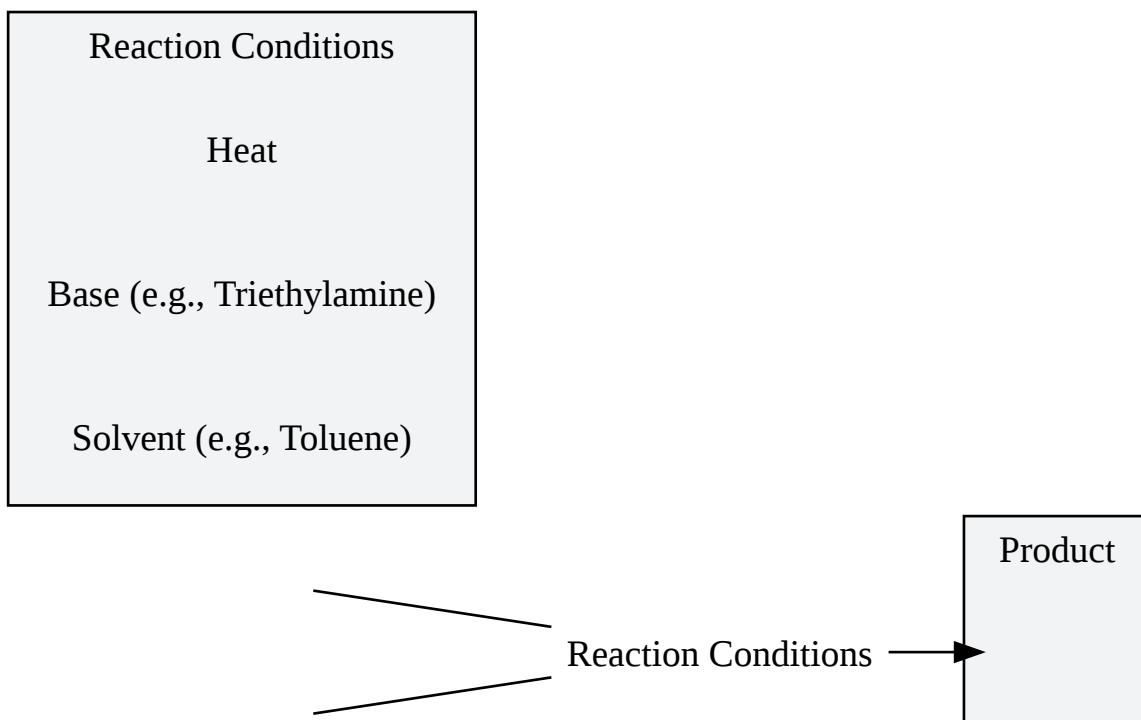
**3,5-Bis(methylsulfonyl)aniline** is a specialized chemical intermediate that has found application in the synthesis of novel agrochemicals, particularly in the development of new herbicides. Its unique structure, featuring a central aniline ring substituted with two methylsulfonyl groups, provides a scaffold for the creation of compounds with potent biological activity. This document details the application of **3,5-Bis(methylsulfonyl)aniline** in the synthesis of a specific class of herbicidal compounds, providing experimental protocols and relevant data for researchers and professionals in the agrochemical industry.

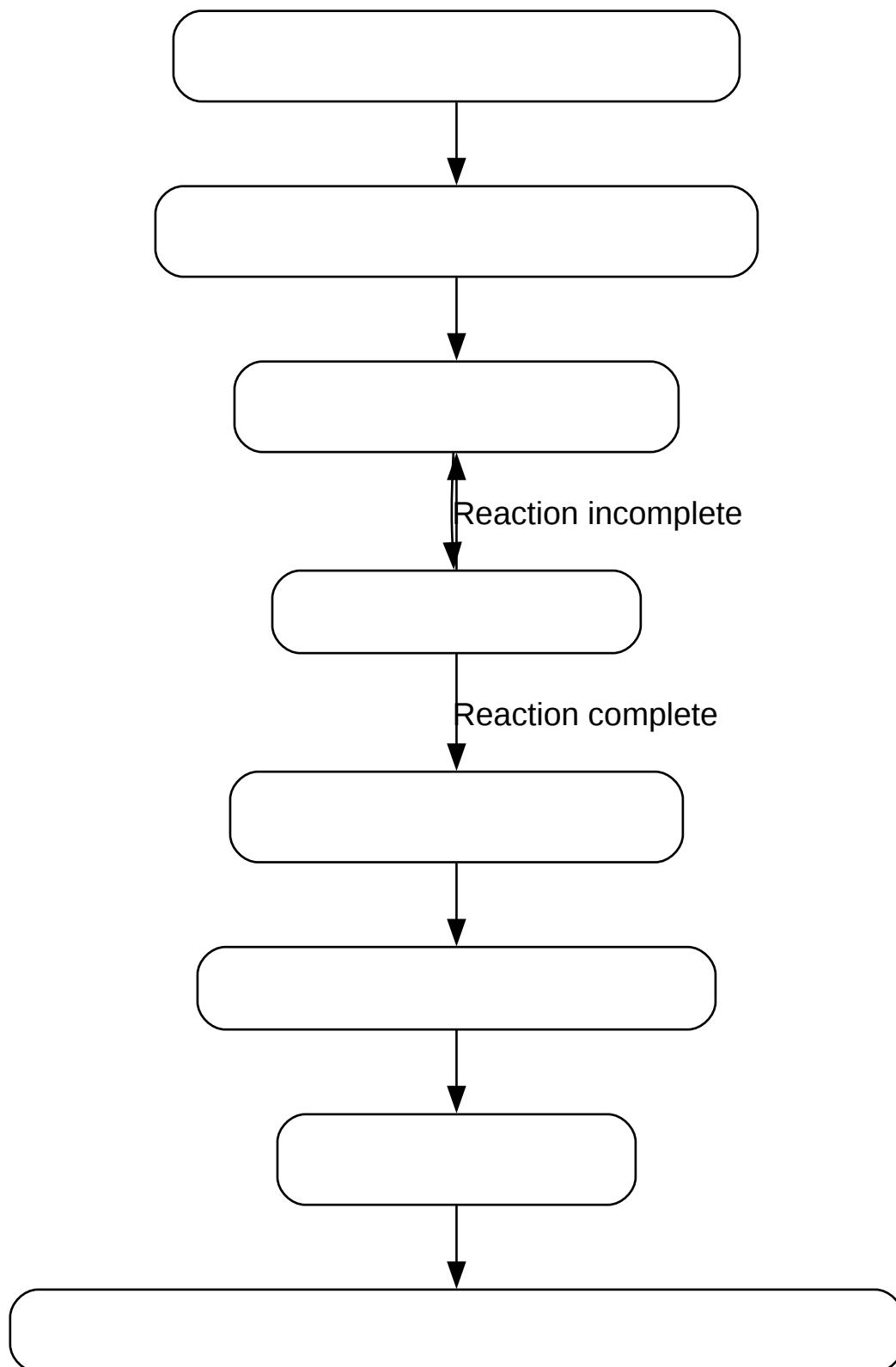
While direct synthesis of major commercial herbicides like Pyroxasulfone from **3,5-Bis(methylsulfonyl)aniline** has not been documented in publicly available literature, its utility is demonstrated in the synthesis of novel N-(substituted phenyl)-saccharin derivatives, which have shown promise as herbicidal agents.

## Synthesis of Herbicidal N-(3,5-bis(methylsulfonyl)phenyl)saccharin Derivatives

Recent research has explored the synthesis of N-aryl saccharin derivatives as potential herbicides. The reaction of **3,5-Bis(methylsulfonyl)aniline** with saccharin derivatives yields compounds with potential herbicidal activity.

Reaction Scheme:



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